

# 6-Methoxy-5-nitropyrimidin-4-amine: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	6-Methoxy-5-nitropyrimidin-4-amine
CAS No.:	73318-75-9
Cat. No.:	B2633880

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides an in-depth overview of **6-Methoxy-5-nitropyrimidin-4-amine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its physicochemical properties, a proposed synthetic pathway with detailed experimental protocols, and an exploration of its potential biological activities based on structurally related compounds. The historical discovery of this specific molecule is not well-documented in publicly available literature.

## Chemical and Physical Properties

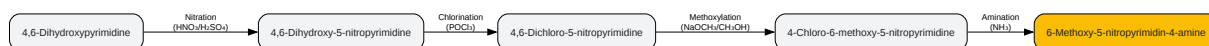
**6-Methoxy-5-nitropyrimidin-4-amine** is a substituted pyrimidine with the molecular formula  $C_5H_6N_4O_3$ . Its key physicochemical properties are summarized in the table below, compiled from various chemical databases.<sup>[1]</sup>

Property	Value	Source
Molecular Weight	170.13 g/mol	PubChem[1]
IUPAC Name	6-methoxy-5-nitropyrimidin-4-amine	PubChem[1]
CAS Number	73318-75-9	ChemicalBook[2]
Appearance	White to off-white solid	ChemicalBook
Boiling Point	407.5±40.0 °C (Predicted)	ChemicalBook
Density	1.492±0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook
pKa	0.90±0.10 (Predicted)	ChemicalBook
Storage	2-8°C, protect from light	ChemicalBook

## Synthesis of 6-Methoxy-5-nitropyrimidin-4-amine

While a definitive, published synthesis specifically for **6-Methoxy-5-nitropyrimidin-4-amine** is not readily available, a plausible and efficient synthetic route can be proposed based on established pyrimidine chemistry. The most logical pathway commences with the commercially available 4,6-dihydropyrimidine and proceeds through a key intermediate, 4,6-dichloro-5-nitropyrimidine.

The overall proposed synthetic workflow is depicted below:



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for **6-Methoxy-5-nitropyrimidin-4-amine**.

## Experimental Protocols

The following are detailed, hypothetical experimental protocols for each step of the proposed synthesis, adapted from procedures for analogous compounds.

#### Step 1: Synthesis of 4,6-Dihydroxy-5-nitropyrimidine

- Principle: This step involves the nitration of the pyrimidine ring at the C-5 position, which is activated by the two hydroxyl groups.
- Procedure (adapted from the nitration of 2,6-diaminopyrimidin-4(1H)-one):
  - In a flask equipped with a stirrer and a dropping funnel, dissolve 4,6-dihydroxypyrimidine (1 mole) in concentrated sulfuric acid (5 moles).
  - Cool the mixture to 0-5°C in an ice bath.
  - Slowly add a nitrating mixture of fuming nitric acid (1.1 moles) and concentrated sulfuric acid (1.1 moles) dropwise, maintaining the temperature below 10°C.
  - After the addition is complete, allow the reaction mixture to stir at room temperature for 2-3 hours.
  - Pour the reaction mixture onto crushed ice.
  - Collect the resulting precipitate by filtration, wash with cold water until the washings are neutral, and dry to yield 4,6-dihydroxy-5-nitropyrimidine.

#### Step 2: Synthesis of 4,6-Dichloro-5-nitropyrimidine

- Principle: The hydroxyl groups of the dihydroxynitropyrimidine are replaced with chlorine atoms using a chlorinating agent like phosphorus oxychloride.
- Procedure (adapted from the synthesis of 4,6-dichloro-5-nitropyrimidine):[\[3\]](#)
  - In a round-bottom flask fitted with a reflux condenser, suspend 4,6-dihydroxy-5-nitropyrimidine (1 mole) in phosphorus oxychloride (5-10 moles).
  - Add a catalytic amount of N,N-dimethylaniline or another suitable base.

- Heat the mixture to reflux and maintain for 4-6 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and carefully pour it onto crushed ice with vigorous stirring.
- Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- Wash the organic layer with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain 4,6-dichloro-5-nitropyrimidine.

### Step 3: Synthesis of 4-Chloro-6-methoxy-5-nitropyrimidine

- Principle: This step involves a nucleophilic aromatic substitution where one of the chlorine atoms is selectively replaced by a methoxy group. The reaction is typically carried out at a controlled temperature to favor monosubstitution.
- Procedure (adapted from reactions of dichloropyrimidines with alkoxides):
  - Prepare a solution of sodium methoxide by dissolving sodium (1 equivalent) in anhydrous methanol.
  - In a separate flask, dissolve 4,6-dichloro-5-nitropyrimidine (1 equivalent) in anhydrous methanol and cool to 0-5°C.
  - Slowly add the sodium methoxide solution to the dichloropyrimidine solution, maintaining the low temperature.
  - Allow the reaction to stir at a controlled temperature (e.g., 0-10°C) for several hours, monitoring the progress by TLC to maximize the formation of the monosubstituted product.
  - Once the reaction is complete, neutralize the mixture with a weak acid (e.g., acetic acid).
  - Remove the methanol under reduced pressure.
  - Partition the residue between water and an organic solvent (e.g., ethyl acetate).

- Separate the organic layer, dry over anhydrous sodium sulfate, and concentrate to yield crude 4-chloro-6-methoxy-5-nitropyrimidine, which may be purified by column chromatography.

#### Step 4: Synthesis of **6-Methoxy-5-nitropyrimidin-4-amine**

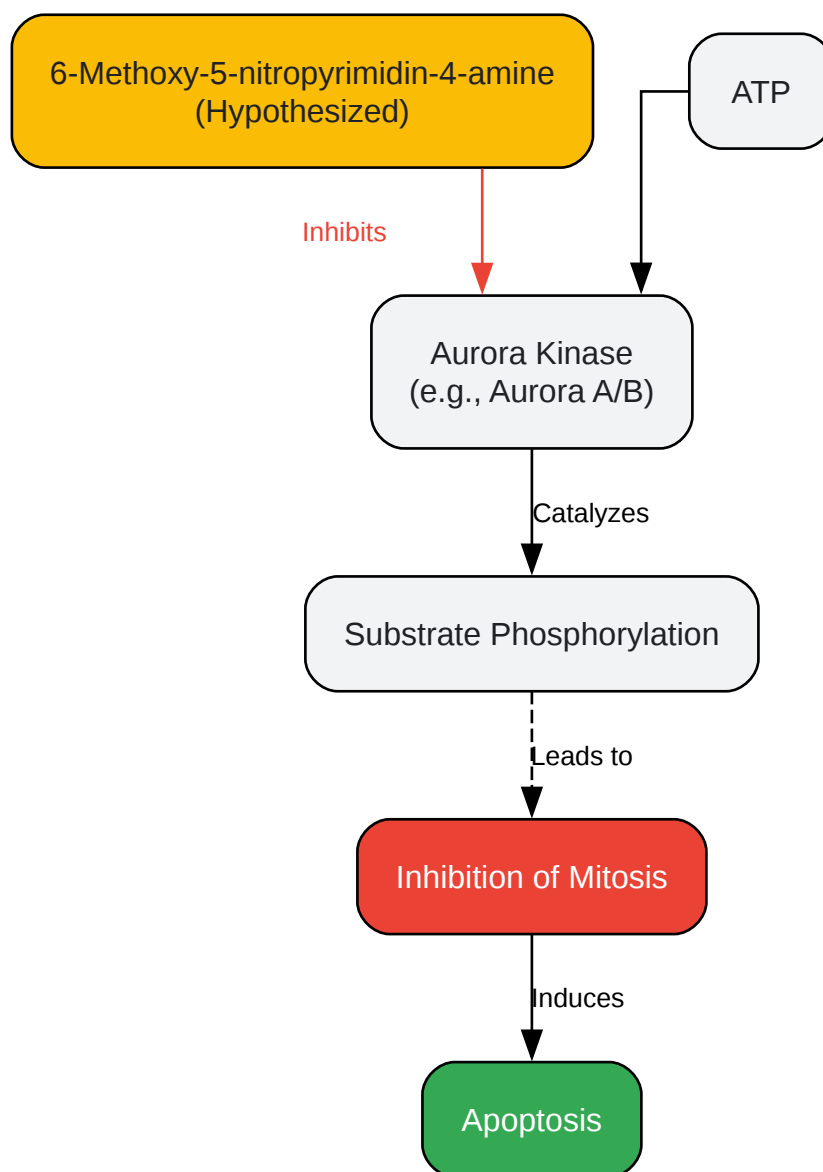
- Principle: The final step is another nucleophilic aromatic substitution where the remaining chlorine atom is displaced by an amino group using ammonia.
- Procedure (adapted from amination of chloropyrimidines):
  - Dissolve 4-chloro-6-methoxy-5-nitropyrimidine (1 equivalent) in a suitable solvent such as ethanol or isopropanol in a pressure vessel.
  - Cool the solution and saturate it with ammonia gas, or add a concentrated solution of ammonia in the alcohol.
  - Seal the vessel and heat to a temperature between 80-120°C for several hours. The reaction progress should be monitored by TLC or LC-MS.
  - After completion, cool the reaction vessel to room temperature and carefully vent any excess pressure.
  - Concentrate the reaction mixture under reduced pressure.
  - The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water) or by column chromatography to yield pure **6-Methoxy-5-nitropyrimidin-4-amine**.

## Potential Biological Activities and Signaling Pathways

Direct experimental data on the biological activity of **6-Methoxy-5-nitropyrimidin-4-amine** is limited in the available literature. However, the biological profiles of structurally similar substituted nitropyrimidines and aminopyrimidines provide valuable insights into its potential therapeutic applications.

## Potential as an Aurora Kinase Inhibitor

Several pyrimidine derivatives have been identified as potent inhibitors of Aurora kinases, which are key regulators of cell division and are often overexpressed in cancer. For instance, a series of nitroxide-labeled pyrimidines have demonstrated significant inhibitory activity against Aurora A and B kinases.[4] The core pyrimidine scaffold of **6-Methoxy-5-nitropyrimidin-4-amine** suggests it could potentially interact with the ATP-binding pocket of these kinases.

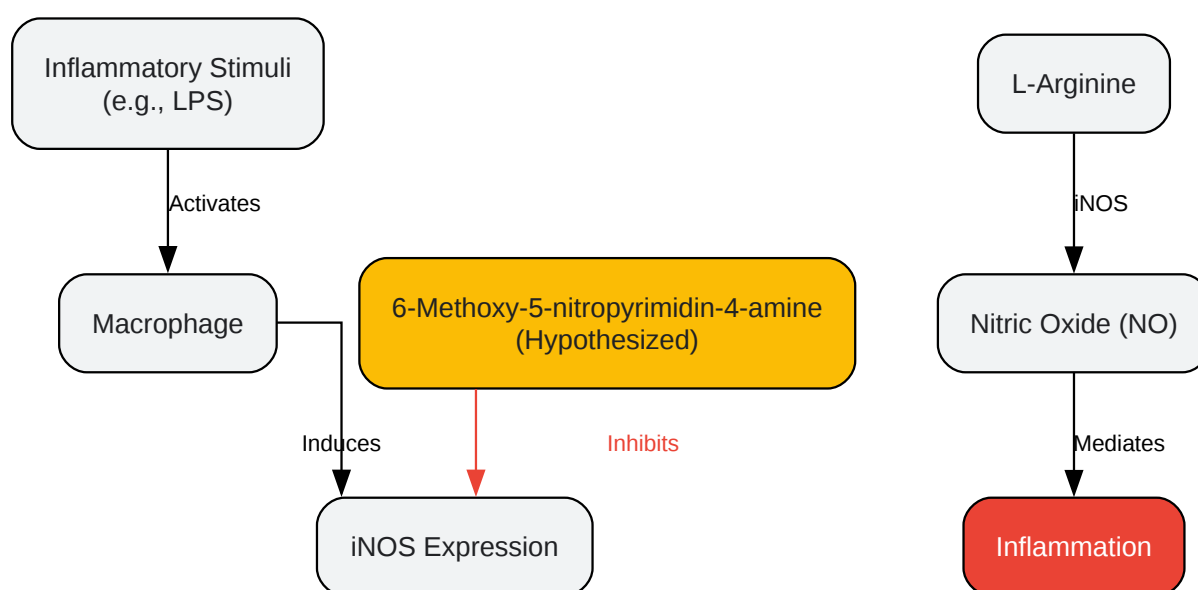


[Click to download full resolution via product page](#)

Caption: Hypothesized inhibition of Aurora Kinase signaling.

## Potential as a Nitric Oxide Production Inhibitor

Substituted 5-nitropyrimidines have been investigated for their ability to inhibit the production of nitric oxide (NO) and the activity of inducible nitric oxide synthase (iNOS).[5] Chronic inflammation is associated with the overproduction of NO by iNOS. Compounds that can modulate this pathway have potential as anti-inflammatory agents. The presence of the 5-nitro group on the pyrimidine ring of **6-Methoxy-5-nitropyrimidin-4-amine** makes it a candidate for investigation in this area.



[Click to download full resolution via product page](#)

Caption: Hypothesized inhibition of the iNOS pathway.

## Potential Antimalarial Activity

2,4-Diaminopyrimidine derivatives are a well-known class of antimalarial agents that act by inhibiting dihydrofolate reductase (DHFR). While **6-Methoxy-5-nitropyrimidin-4-amine** is not a classic diaminopyrimidine, substituted pyrimidines have been explored for their activity against *Plasmodium falciparum*. [6] The pyrimidine core is a common scaffold in antimalarial drug discovery, suggesting that this compound could be evaluated for such activity.

## Conclusion

**6-Methoxy-5-nitropyrimidin-4-amine** is a readily accessible heterocyclic compound with potential for further investigation in drug discovery. This guide provides a robust, albeit proposed, synthetic route and highlights promising areas for biological evaluation based on the activities of structurally related molecules. Further research is warranted to elucidate the definitive synthetic methodology, historical context, and the precise biological functions of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. 6-Methoxy-5-nitropyrimidin-4-amine | C5H6N4O3 | CID 4298594 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 6-methoxy-5-nitropyrimidin-4-amine CAS#: 73318-75-9 \[amp.chemicalbook.com\]](#)
- [3. 4,6-Dichloro-5-nitropyrimidine synthesis - chemicalbook \[chemicalbook.com\]](#)
- [4. Synthesis and biological evaluation of nitroxide labeled pyrimidines as Aurora kinase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis and biological evaluation of 5-nitropyrimidine-2,4-dione analogues as inhibitors of nitric oxide and iNOS activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. discovery.dundee.ac.uk \[discovery.dundee.ac.uk\]](#)
- To cite this document: BenchChem. [6-Methoxy-5-nitropyrimidin-4-amine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2633880/docs#6-methoxy-5-nitropyrimidin-4-amine-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b2633880/docs#6-methoxy-5-nitropyrimidin-4-amine-a-comprehensive-technical-guide)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)